

Trimetozine preclinical data anxiolytic-like behavior

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Compound Focus: Trimetozine

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Preclinical Profile of Trimetozine and LQFM289

The following tables summarize the key preclinical findings for the classic drug **trimetozine** and its modern derivative, LQFM289.

Table 1: Preclinical Data on LQFM289 (Trimetozine Derivative)

Aspect	Details
Compound	Morpholine (3,5-di-tert-butyl-4-hydroxyphenyl) methanone (LQFM289) [1]
Molecular Design	Hybrid of trimetozine and the antioxidant Butylated Hydroxytoluene (BHT) [1] [2]

| **Key Anxiolytic Findings** | - Induced anxiolytic-like behavior in mice in the **open field** and **light-dark box** tests [1].

- Effects were observed at an oral dose of **10 mg/kg** without motor coordination impairment [1]. || **Mechanism of Action** | - Docking studies and receptor binding showed strong interactions with **benzodiazepine binding sites** [1] [2].
- Anxiolytic effect was attenuated by flumazenil, confirming GABA-A receptor involvement [1].
- Also lowered serum **corticosterone** and **Tumor Necrosis Factor-alpha (TNF- α)**, suggesting anti-inflammatory and stress-axis modulation [1]. || **ADMET Profile (in silico)** | Predicts high intestinal

absorption and blood-brain barrier permeability [1]. | | **Safety & Side Effects** | A higher dose of **20 mg/kg** induced sedative effects and motor coordination impairment [1]. |

Table 2: Preclinical Data on Trimetozine (Parent Compound)

Aspect	Details
Compound	Trimetozine [3]

| **Key Anxiolytic Findings** | - **20 mg/kg** (single i.p. injection) prevented anxiety in highly emotional BALB/c mice in the **elevated plus maze** [3].

- In a chronic ethanol withdrawal model in rats, **20 mg/kg** (i.p. for 28 days) abolished anxiety and increased activity in the elevated plus maze [3]. | | **Comparative Efficacy** | Its anxiolytic properties were not inferior to the non-benzodiazepine anxiolytic **Afobazole** [3]. |

Detailed Experimental Protocols

For researchers looking to replicate or build upon these studies, here is a detailed breakdown of the key methodologies used in the cited literature.

1. In Vivo Behavioral Assessment in Mice (LQFM289) [1] This protocol evaluates anxiolytic-like behavior and rules out false positives caused by motor stimulation or impairment.

- **Animals:** Mice (specific strain not mentioned in the provided excerpt).
- **Drug Administration:** LQFM289 was administered orally within a dose range of 5-20 mg/kg.
- **Anxiolytic Tests:**
 - **Open Field Test:** Assesses exploratory behavior and time spent in the aversive open center of an arena.
 - **Light-Dark Box:** Measures the conflict between the innate aversion to brightly lit areas and the exploratory drive in a novel environment.
- **Motor Coordination Tests** (to rule out sedative or stimulant effects):
 - **Wire Test:** Measures muscle strength and coordination by the ability to hold onto a horizontal wire.
 - **Rotarod Test:** Evaluates motor coordination and balance by the latency to fall from a rotating rod.

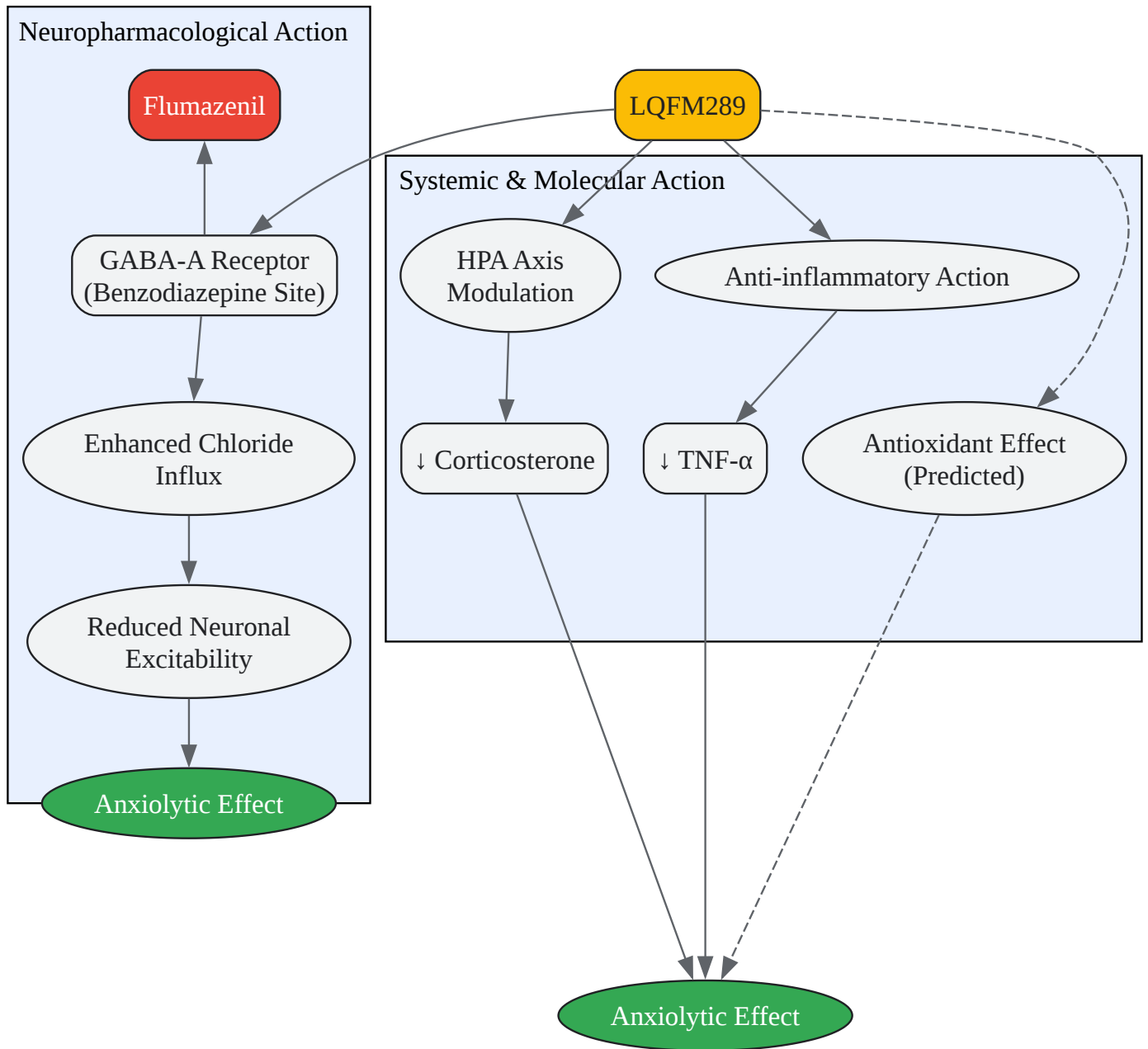
- **Chimney Test:** Assesses motor performance by the time taken to climb backwards up a narrow tube.
- **Mechanistic Antagonism:** To confirm GABAergic system involvement, the benzodiazepine site antagonist **flumazenil** was administered prior to LQFM289 (10 mg/kg).
- **Biochemical Analysis:** Levels of **corticosterone** and the pro-inflammatory cytokine **TNF- α** were measured in treated mice.

2. In Vivo Behavioral Assessment in Rats (Trimetozine) [3] This protocol validates the anxiolytic effect in different animal models of anxiety.

- **Animals:** Male BALB/c mice and outbred male rats.
- **Anxiety Models:**
 - **Genetic Model:** Using highly emotional BALB/c mice.
 - **Pharmacological Model:** Rats subjected to 20-week chronic ethanol consumption followed by 4-week alcohol deprivation to induce withdrawal-related anxiogenesis.
- **Drug Administration:** **Trimetozine** was administered intraperitoneally at a dose of 20 mg/kg, both acutely (single injection in mice) and chronically (over 28 days in rats).
- **Behavioral Test:**
 - **Elevated Plus Maze (EPM):** The primary outcome measures were:
 - Time spent in the open arms
 - Number of entries into the open arms
 - Total locomotor activity in the maze

Proposed Signaling Pathways for LQFM289

The anxiolytic action of LQFM289 is multimodal, involving both direct neurotransmitter system modulation and broader systemic effects. The diagram below illustrates the proposed mechanistic pathways based on the preclinical data.



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This diagram illustrates the dual pathway for LQFM289's anxiolytic effects, combining direct GABA receptor modulation with systemic anti-stress and anti-inflammatory actions [1] [2].

Key Research Implications

- **Multimodal Action:** LQFM289 represents a promising new candidate with a potentially superior safety profile over classical benzodiazepines, as its anxiolytic effect is achieved without motor impairment at the therapeutic dose and involves multiple pathways beyond sedation [1].
- **Antioxidant Potential:** The incorporation of the BHT moiety suggests a role for antioxidant properties in its mechanism, which aligns with the growing evidence linking oxidative stress to anxiety disorders. Further *in vitro* antioxidant assays are warranted to confirm this [2].
- **Clinical Translation:** The efficacy of the parent compound, **trimetozine**, in a chronic ethanol withdrawal model is particularly noteworthy, suggesting potential for treating anxiety conditions comorbid with substance use disorders [3].

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